

# Commercial availability and suppliers of Methyl 5-hexynoate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Methyl 5-hexynoate

Cat. No.: B109056

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## Methyl 5-hexynoate: A Technical Guide for Researchers

Prepared for: Researchers, scientists, and drug development professionals

This in-depth technical guide provides comprehensive information on the commercial availability, suppliers, and key applications of **Methyl 5-hexynoate** (CAS No. 77758-51-1). This document includes a summary of its chemical and physical properties, detailed experimental protocols for its use in organic synthesis, and a discussion of its role as a versatile building block in medicinal chemistry and drug development.

## Commercial Availability and Suppliers

**Methyl 5-hexynoate** is readily available from a variety of commercial suppliers, catering to research and development needs. Purity levels typically range from 95% to 98%, with the compound being offered in various quantities.

Table 1: Commercial Suppliers and Product Specifications

Supplier	Brand	Purity	Available Quantities
Thermo Fisher Scientific	Alfa Aesar	97%	5 g, 25 g
Thermo Fisher Scientific	Acros Organics	95%	5 g
GFS Chemicals	GFS Chemicals	95%	25 g, 100 g
Biosynth	Biosynth	-	100 g, 250 g
Tokyo Chemical Industry (TCI)	TCI	>95.0% (GC)	-
Sigma-Aldrich	AldrichCPR	-	-
LookChem	Multiple	95%, 98+%	1 g, 5 g, 10 g, 25 g
ChemicalBook	Multiple	98.0%	Inquire for details

Note: Availability and specific quantities are subject to change. Please consult the supplier's website for the most current information.

## Physicochemical Properties

**Methyl 5-hexynoate** is a colorless to yellow liquid with a terminal alkyne functional group, making it a valuable precursor in a variety of chemical transformations.

Table 2: Physicochemical Data for **Methyl 5-hexynoate**

Property	Value	Source
CAS Number	77758-51-1	Thermo Fisher Scientific
Molecular Formula	C <sub>7</sub> H <sub>10</sub> O <sub>2</sub>	Thermo Fisher Scientific
Molecular Weight	126.15 g/mol	Thermo Fisher Scientific
Boiling Point	60 °C at 10 mmHg	LookChem
Density	0.960 ± 0.06 g/cm <sup>3</sup> (Predicted)	LookChem
Refractive Index	1.434	LookChem

## Experimental Protocols

**Methyl 5-hexynoate** is a versatile building block in organic synthesis, particularly in reactions involving its terminal alkyne moiety. Below are detailed protocols for its use in a Sonogashira coupling and as a representative example of its application in the synthesis of a more complex molecule.

### General Protocol for Sonogashira Coupling

The Sonogashira coupling is a powerful cross-coupling reaction to form carbon-carbon bonds between a terminal alkyne and an aryl or vinyl halide.

Reaction Scheme:

Materials:

- **Methyl 5-hexynoate**
- Aryl or vinyl halide (e.g., iodobenzene)
- Palladium catalyst (e.g., Tetrakis(triphenylphosphine)palladium(0), Pd(PPh<sub>3</sub>)<sub>4</sub>)
- Copper(I) cocatalyst (e.g., Copper(I) iodide, CuI)
- Amine base (e.g., Triethylamine, Et<sub>3</sub>N or Diisopropylethylamine, DIPEA)

- Anhydrous and degassed solvent (e.g., Tetrahydrofuran, THF or Toluene)

#### Procedure:

- To a dried Schlenk flask under an inert atmosphere (e.g., argon or nitrogen), add the aryl or vinyl halide (1.0 eq), Pd(PPh<sub>3</sub>)<sub>4</sub> (0.02-0.05 eq), and CuI (0.04-0.10 eq).
- Add the anhydrous, degassed solvent, followed by the amine base (2.0-3.0 eq).
- Add **Methyl 5-hexynoate** (1.1-1.5 eq) dropwise to the stirred solution.
- The reaction mixture is typically stirred at room temperature or gently heated (e.g., 40-60 °C) and monitored by thin-layer chromatography (TLC) or gas chromatography (GC) until the starting material is consumed.
- Upon completion, the reaction mixture is cooled to room temperature, and the solvent is removed under reduced pressure.
- The residue is then partitioned between an organic solvent (e.g., ethyl acetate) and water.
- The organic layer is separated, washed with brine, dried over anhydrous sodium sulfate, and concentrated.
- The crude product is purified by column chromatography on silica gel to yield the desired coupled product.

## Synthesis of Methyl non-8-en-5-ynoate

This protocol is adapted from the synthesis of an eicosanoid synthon and demonstrates the use of **Methyl 5-hexynoate** as a foundational building block.<sup>[1]</sup>

#### Reaction Scheme:

#### Materials:

- **Methyl 5-hexynoate**
- Allyl bromide

- Copper(I) iodide (CuI)
- Anhydrous potassium carbonate ( $K_2CO_3$ ), finely ground
- Sodium iodide (NaI)
- Anhydrous solvent (e.g., Acetone or DMF)

#### Procedure:

- In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, a suspension of finely ground anhydrous  $K_2CO_3$  (2.4 eq), CuI (0.84 eq), and NaI (3.6 eq) in the anhydrous solvent is prepared.
- **Methyl 5-hexynoate** (1.0 eq) is added to the continuously stirred suspension.[\[1\]](#)
- Allyl bromide (1.2 eq) is then added, and the mixture is heated to reflux.
- The reaction progress is monitored by TLC.
- After completion, the reaction mixture is cooled to room temperature and filtered.
- The filtrate is concentrated under reduced pressure.
- The residue is taken up in an organic solvent (e.g., diethyl ether) and washed with water and brine.
- The organic layer is dried over anhydrous sodium sulfate, filtered, and concentrated.
- The crude product, methyl non-8-en-5-ynoate, is purified by vacuum distillation or column chromatography.[\[1\]](#)

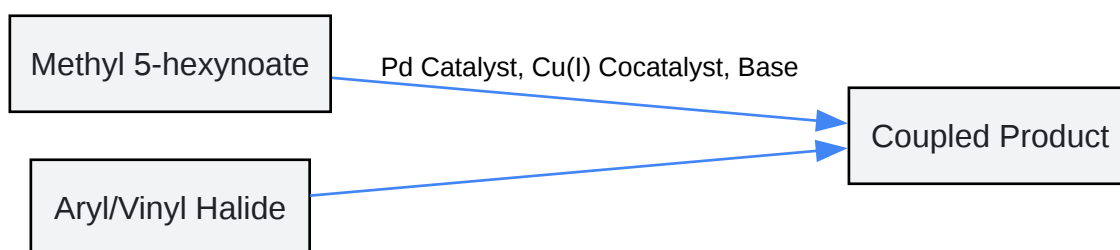
## Applications in Research and Drug Development

The terminal alkyne of **Methyl 5-hexynoate** makes it a key component in "click chemistry," specifically the copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC). This reaction is widely used in bioconjugation, drug discovery, and materials science due to its high efficiency, selectivity, and biocompatibility under mild conditions.

**Methyl 5-hexynoate** can be used to introduce a reactive handle into molecules for subsequent labeling or conjugation. For example, it can be incorporated into small molecules, peptides, or other biomolecules to allow for their attachment to reporter molecules (e.g., fluorophores, biotin) or larger carriers (e.g., polymers, antibodies).

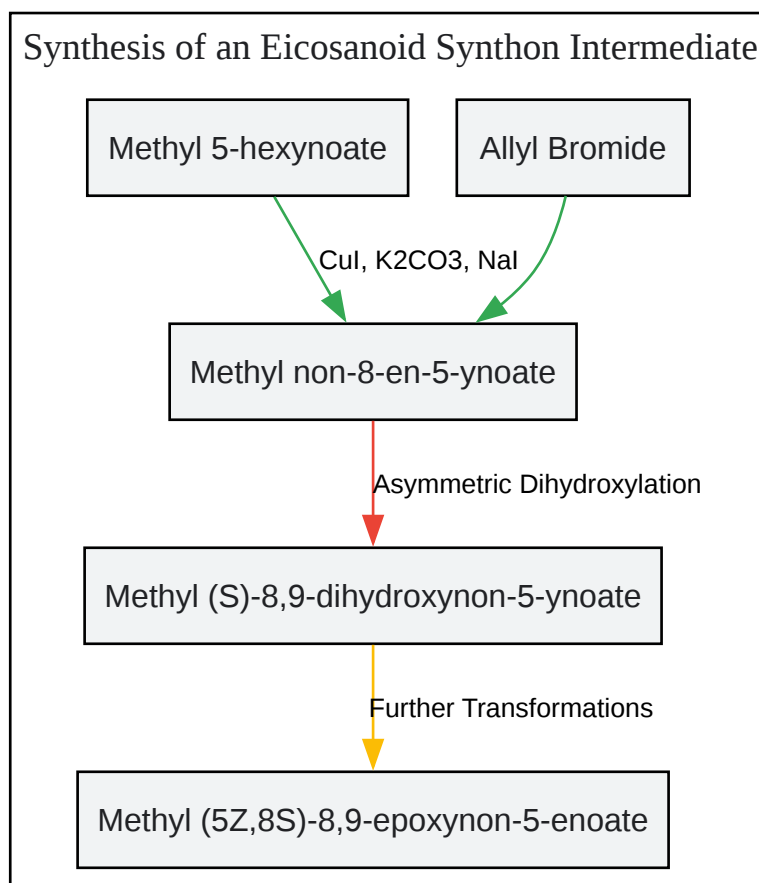
## Visualizing Synthetic Pathways

The following diagrams illustrate key synthetic transformations involving **Methyl 5-hexynoate**.



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Caption: Sonogashira Coupling of **Methyl 5-hexynoate**.



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Caption: Synthetic workflow starting from **Methyl 5-hexynoate**.

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## References

- 1. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Commercial availability and suppliers of Methyl 5-hexynoate]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b109056#commercial-availability-and-suppliers-of-methyl-5-hexynoate\]](https://www.benchchem.com/product/b109056#commercial-availability-and-suppliers-of-methyl-5-hexynoate)

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### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)